

2,6-Dimethylphenoxyacetic acid molecular structure and function

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Compound of Interest

Compound Name: 2,6-Dimethylphenoxyacetic acid

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An In-depth Technical Guide to **2,6-Dimethylphenoxyacetic Acid**: Molecular Structure, Synthesis, and Applications

For the attention of: Researchers, scientists, and drug development professionals.

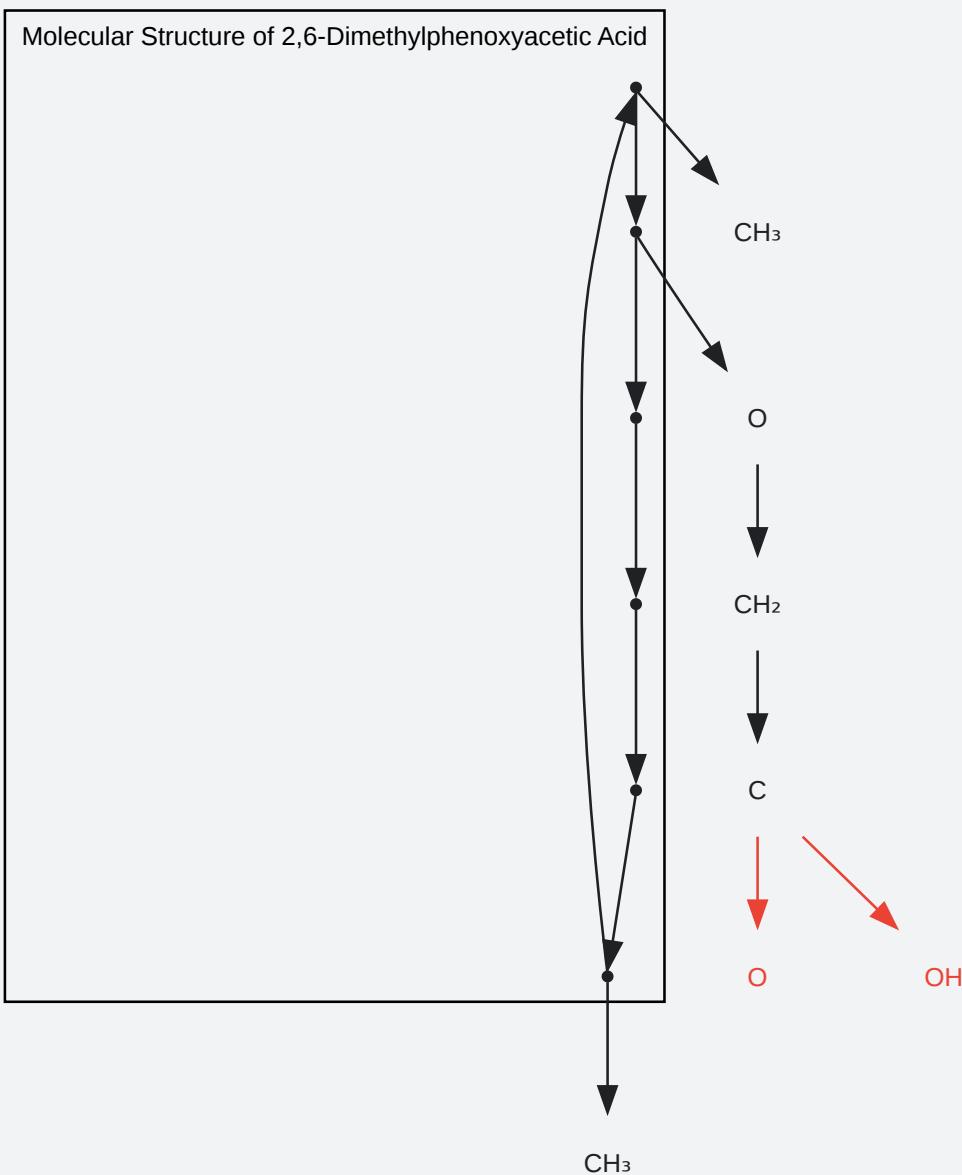
This document provides a comprehensive technical overview of **2,6-dimethylphenoxyacetic acid**, covering its molecular structure, physicochemical properties, synthesis, and primary applications, with a particular focus on its role in the pharmaceutical industry.

Molecular Structure and Identification

2,6-Dimethylphenoxyacetic acid is an organic compound featuring a phenoxyacetic acid core with two methyl groups substituted at the 2 and 6 positions of the benzene ring.

- Molecular Formula: C₁₀H₁₂O₃
- Molecular Weight: 180.20 g/mol .[\[1\]](#)
- IUPAC Name: 2-(2,6-dimethylphenoxy)acetic acid.[\[2\]](#)
- CAS Number: 13335-71-2.[\[1\]](#)
- SMILES: CC1=C(C(=CC=C1)C)OCC(=O)O.[\[2\]](#)
- InChI Key: MLBCURLNKYKBEQ-UHFFFAOYSA-N.[\[2\]](#)

Molecular Structure of 2,6-Dimethylphenoxyacetic Acid

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Caption: 2D structure of **2,6-Dimethylphenoxyacetic acid**.

Physicochemical and Analytical Data

A summary of the key physicochemical and analytical properties of **2,6-dimethylphenoxyacetic acid** is presented in Table 1.

Table 1: Physicochemical and Analytical Properties of **2,6-Dimethylphenoxyacetic Acid**

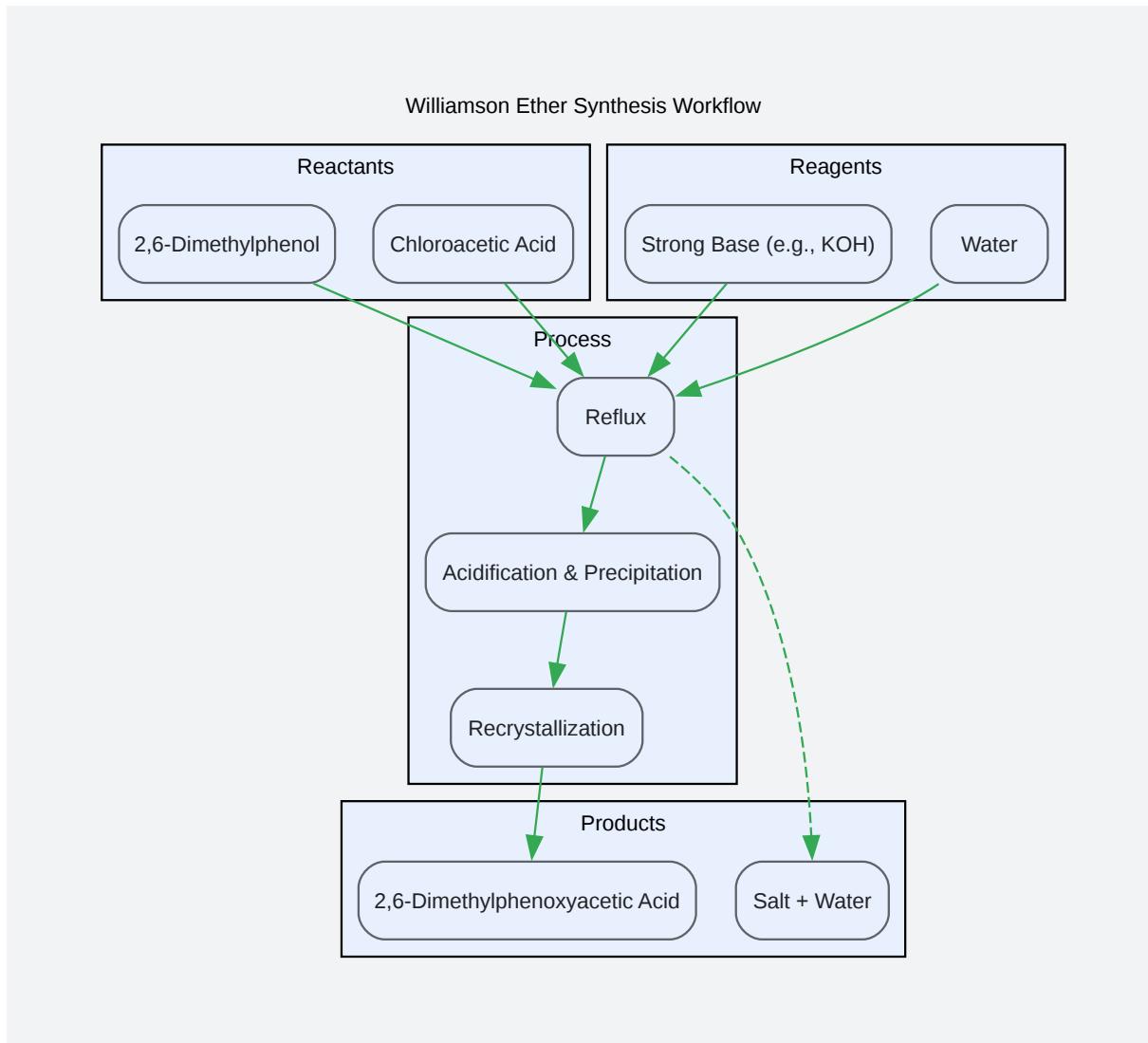
Property	Value	Reference(s)
Physical State	White to off-white crystalline powder	[1]
Melting Point	137-141 °C	[3][4]
Boiling Point	284-316 °C at 101.325 kPa	[3]
Density	1.146 - 1.257 g/cm ³ at 20 °C	[3][4]
Solubility	Soluble in Chloroform, Methanol, Acetone, DMSO; Slightly soluble in water	[1][3]
pKa	3.356 at 25 °C	[3]
LogP	0.91 - 1.77	[3][4]

Synthesis

The most prevalent and well-documented method for synthesizing **2,6-dimethylphenoxyacetic acid** is the Williamson ether synthesis.[5][6]

Williamson Ether Synthesis

This reaction involves the nucleophilic substitution of a halide from an α -haloacetic acid by the phenoxide ion of 2,6-dimethylphenol.[6][7]



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Caption: General workflow for the synthesis of **2,6-dimethylphenoxyacetic acid**.

Experimental Protocol:

A representative protocol for the Williamson ether synthesis of **2,6-dimethylphenoxyacetic acid** is as follows:

- Phenoxide Formation: 2,6-dimethylphenol is dissolved in an aqueous solution of a strong base, such as potassium hydroxide, to form the potassium 2,6-dimethylphenoxide salt.[5]
- Reaction: The solution is heated to reflux, and an aqueous solution of chloroacetic acid is added dropwise. The reaction mixture is refluxed for a short period after the addition is complete.[5]
- Work-up: The reaction mixture is cooled and then acidified with a strong acid, such as hydrochloric acid, to precipitate the crude **2,6-dimethylphenoxyacetic acid**.[5][8]
- Purification: The crude product is collected by filtration and can be purified by recrystallization from boiling water.[5]

Function and Applications

The principal application of **2,6-dimethylphenoxyacetic acid** is as a key starting material and intermediate in the synthesis of pharmaceuticals and potentially agrochemicals.

Pharmaceutical Intermediate in Lopinavir Synthesis

2,6-Dimethylphenoxyacetic acid is a critical building block in the industrial synthesis of Lopinavir, an antiretroviral protease inhibitor used in the treatment of HIV/AIDS.[9][10][11] In the synthesis pathway, the carboxylic acid group of **2,6-dimethylphenoxyacetic acid** is typically activated (e.g., by conversion to an acid chloride with thionyl chloride) and subsequently reacted with a complex amine intermediate to form a crucial amide linkage in the final Lopinavir molecule.[9][12]

Agrochemicals

While phenoxyacetic acids as a class are known for their use as herbicides and plant growth regulators, specific applications of **2,6-dimethylphenoxyacetic acid** in this sector are not extensively documented in publicly available literature.[1]

Pharmaceutical Impurity

Due to its role as a key raw material, **2,6-dimethylphenoxyacetic acid** is considered a potential impurity in the final drug substance of Lopinavir.[13] Regulatory bodies like the ICH

have guidelines that stipulate the need to identify and characterize impurities in active pharmaceutical ingredients to ensure the safety and quality of the drug product.[14]

Biological Function and Signaling Pathways

There is a significant lack of published scientific data on the specific biological functions, mechanism of action, and any associated signaling pathways for **2,6-dimethylphenoxyacetic acid** itself. Its primary utility is established as a chemical intermediate.

It is crucial to differentiate **2,6-dimethylphenoxyacetic acid** from structurally related compounds that possess distinct biological activities. For example, Mexiletine, which shares the 2,6-dimethylphenoxy moiety but has an aminopropane side chain instead of an acetic acid group, is a well-known Class IB antiarrhythmic drug that acts as a sodium channel blocker.[10] The pharmacological profile of Mexiletine cannot be extrapolated to **2,6-dimethylphenoxyacetic acid** due to the differences in their functional groups.

Experimental Protocols for Biological Evaluation

Given the absence of known biological targets, there are no standard experimental protocols for assessing the biological activity of **2,6-dimethylphenoxyacetic acid**. For researchers interested in exploring its potential biological effects, a general screening approach would be necessary. This could involve a battery of in vitro assays to test for various activities, such as cytotoxicity, receptor binding, or enzyme inhibition, based on hypotheses derived from its structural features or those of other phenoxyacetic acid derivatives.

Conclusion

2,6-Dimethylphenoxyacetic acid is a well-defined organic compound with its primary significance lying in its role as a key intermediate in the synthesis of the antiretroviral drug Lopinavir. Its molecular structure and physicochemical properties are well-documented, and its synthesis is achieved through the robust Williamson ether synthesis. While its structural class is associated with agrochemical applications, specific data for this compound is sparse. Importantly, there is a lack of evidence for any direct biological function, and it should be clearly distinguished from other biologically active molecules that share a similar structural fragment.

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